

Vinyl Bromide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest					
Compound Name:	Vinyl bromide				
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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety data and handling precautions for **vinyl bromide**, a compound utilized in various industrial and research applications. Due to its hazardous nature, a thorough understanding of its properties and associated risks is paramount for ensuring laboratory and workplace safety. This document summarizes key quantitative data, outlines detailed procedural recommendations, and provides visual aids to facilitate a comprehensive understanding of safe handling practices.

Hazard Identification and Classification

Vinyl bromide is classified as a highly flammable gas and is recognized as a potential human carcinogen.[1][2][3] It poses significant health risks upon exposure, primarily targeting the liver. [3][4] The substance is also an irritant to the eyes and skin.[2]

GHS Hazard Statements:

- H220: Extremely flammable gas.[5]
- H280: Contains gas under pressure; may explode if heated.[1][5]
- H350: May cause cancer.[1][5]
- H302: Harmful if swallowed.[1][6]



- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

Quantitative Data Summary

The following tables provide a consolidated overview of the physical, chemical, and toxicological properties of **vinyl bromide**, compiled from various safety data sheets and scientific resources.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C₂H₃Br	[8][9]
Molecular Weight	106.95 g/mol	[8][10]
Appearance	Colorless gas or liquid with a pleasant, pungent odor.	[2][9][10][11]
Boiling Point	15.8 °C (60.4 °F)	[2][9][10]
Melting Point	-137.8 °C (-216 °F)	[2][10]
Flash Point	< -8 °C (< 18 °F)	[10][12]
Vapor Pressure	119 kPa (895 mmHg) at 20 °C	[2][9][12]
Vapor Density	3.7 (Air = 1)	[2][10][12]
Specific Gravity	1.49 (liquid at 20°C)	[9][10]
Solubility	Insoluble in water; soluble in ethanol, ether, acetone, benzene, and chloroform.	[2][9]
Lower Explosive Limit (LEL)	9%	[2][10][12]
Upper Explosive Limit (UEL)	15%	[2][10][12]
Autoignition Temperature	530 °C (986 °F)	[9]



Table 2: Occupational Exposure Limits

Organization	Limit	Notes	References
ACGIH TLV-TWA	0.5 ppm (2.2 mg/m³)	Suspected Human Carcinogen (A2)	[2][13]
NIOSH REL	Reduce exposure to the lowest feasible concentration.	Potential occupational carcinogen.	[10]
WorkSafe WES-TWA	0.3 ppm (1.3 mg/m³)	[14]	

Table 3: Toxicity Data

Route of Exposure	Species	Value	Effect	References
Oral	Rat	LD50: 500 mg/kg	[4]	
Inhalation	Rat	Liver angiosarcomas	[3]	
Inhalation	Human	Dizziness, disorientation, sleepiness (at high concentrations)	[3][4]	_

Experimental Protocols and Handling Precautions

Strict adherence to the following protocols is mandatory when handling **vinyl bromide** to minimize exposure and mitigate risks.

Engineering Controls

• Ventilation: All work with **vinyl bromide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][5] Local exhaust ventilation is crucial to maintain concentrations below occupational exposure limits.[5]



- Closed Systems: Whenever feasible, use a closed system to handle the substance to prevent its release into the work environment.[1][5]
- Explosion-Proof Equipment: Due to its high flammability, all electrical equipment and lighting in the vicinity must be explosion-proof.[1]
- Gas Detection: Employ gas detectors to monitor for potential leaks, especially when handling larger quantities.[5]

Personal Protective Equipment (PPE)

- Respiratory Protection: For situations where engineering controls may not be sufficient, a NIOSH-approved self-contained breathing apparatus (SCBA) or a supplied-air respirator is required.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Viton®, Butyl rubber).
- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes and vapors.[6]
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are required.[1] For extensive handling, a full chemical-resistant suit may be necessary.[1]

Safe Handling and Storage

- Ignition Sources: Prohibit all open flames, sparks, and smoking in areas where vinyl
 bromide is handled or stored.[1] Use non-sparking tools.[1]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[15]
- Storage: Store cylinders in a cool, dry, well-ventilated, and fireproof area, away from direct sunlight and heat sources.[1][13] Keep containers tightly closed and store them upright.[6] Separate from incompatible materials such as oxidants.[1][11]
- Stabilization: **Vinyl bromide** is often supplied with an inhibitor to prevent polymerization.[11] Store only if stabilized.[1][13]



Emergency ProceduresSpills and Leaks

- Evacuation: Immediately evacuate the area and eliminate all ignition sources.[1][5]
- Ventilation: Increase ventilation to the area.
- Containment: For liquid spills, use a non-combustible absorbent material to contain the spill.
 Do not use water to extinguish a leaking gas fire unless the leak can be stopped safely.[12]
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection.[1]

First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[6] If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: For liquid contact, which may cause frostbite, flush the affected area with lukewarm water.[1][12] Do not remove clothing. Seek immediate medical attention.[1] For vapor contact, wash the skin with soap and water.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Ingestion: Ingestion is an unlikely route of exposure for a gas. If it occurs, do not induce vomiting. Seek immediate medical attention.

Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or water spray for small fires.[1][12] For large fires, use water spray or fog.[12]
- Firefighter Protection: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[5]



 Hazards: Containers may explode when heated.[5] Vapors are heavier than air and may travel to a source of ignition and flash back.[15]

Visualized Workflows and Hazard Relationships

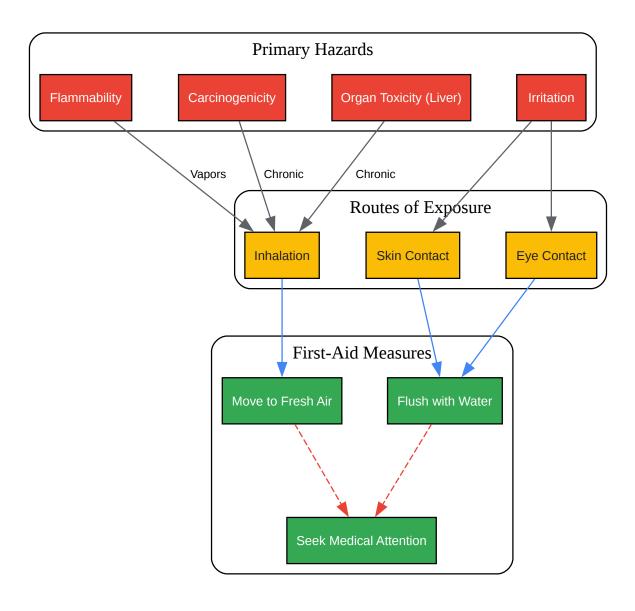
The following diagrams, generated using Graphviz (DOT language), illustrate key safety and handling workflows for **vinyl bromide**.



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Caption: Safe Handling Workflow for Vinyl Bromide.





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Caption: Hazard and First-Aid Relationship Diagram.

Conclusion

The safe handling of **vinyl bromide** is achievable through a combination of robust engineering controls, appropriate personal protective equipment, and strict adherence to established safety protocols. This guide serves as a comprehensive resource for professionals working with this hazardous chemical, emphasizing the importance of a proactive safety culture to prevent



accidents and protect personnel. Continuous review of safety procedures and ongoing training are essential for maintaining a safe working environment.

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